

8-Chloro-3-methoxyquinolin-2(1H)-one proper disposal procedures

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Compound of Interest	
Compound Name:	8-Chloro-3-methoxyquinolin-2(1H)-one
Cat. No.:	B15333950
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[label="Absorb\n(Inert

Fig 1: Step-by-step operational workflow for the segregation and disposal of halogenated organic waste.

Spill Response and Decontamination Workflow

In the event of an accidental release (either as a dry powder or dissolved in a solvent matrix), immediate containment is required to prevent environmental exposure.

- **Step 1: Assessment & PPE** Evacuate non-essential personnel from the immediate vicinity. Don appropriate PPE, including nitrile gloves (double-gloving is highly recommended for halogenated compounds), chemical splash goggles, and a standard lab coat.
- **Step 2: Containment** If the compound is dissolved in a solvent, deploy chemical-resistant absorbent pads or a spill boom around the perimeter to prevent the liquid from reaching sink drains or floor grates.

- Step 3: Absorption Cover the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or a commercial spill kit sorbent). Validation Check: Do not use combustible materials like sawdust, which can create a fire hazard when mixed with certain organic solvents.
- Step 4: Collection and Decontamination Carefully sweep the absorbed material using a non-sparking tool and place it into a heavy-duty hazardous waste bag. Wash the affected area with a mild alkaline detergent solution to neutralize any residual traces, followed by a water rinse. Collect all rinse water as halogenated waste.



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Fig 2: Immediate spill response and decontamination pathway for halogenated chemical spills.

References

- Accela ChemBio Product Data:1159706-51-0, 3-Methoxy-6-methylquinolin-2(1H)-one (Includes **8-Chloro-3-methoxyquinolin-2(1H)-one** CAS 2355225-71-5). Accela ChemBio Inc. Available at: [\[Link\]](#)
- Environmental Protection Agency (EPA):Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32. Electronic Code of Federal Regulations (eCFR). Available at: [\[Link\]](#)
- Swedish Environmental Protection Agency:Halogenated organic compounds (AOX) - Sources and transportation pathways. Swedish Pollutant Release and Transfer Register. Available at:[\[Link\]](#)
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